

# Ammonium Valerate: A Technical Guide to Solubility in Organic Solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammonium Valerate

Cat. No.: B10859240

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## Introduction

**Ammonium valerate**, also known as ammonium pentanoate, is an ammonium salt of valeric acid with the chemical formula  $\text{CH}_3(\text{CH}_2)_3\text{COONH}_4$ .<sup>[1][2]</sup> It presents as white, hygroscopic crystals with a characteristic odor of valeric acid and a sharp, sweetish taste.<sup>[1][3]</sup> This compound has historical use as a sedative and is currently utilized as a flavoring agent in the food industry and as a reagent in chemical synthesis.<sup>[1][3][4]</sup> In the context of drug development, understanding the solubility of ammonium salts is crucial for formulation, synthesis, and purification processes. This guide provides a comprehensive overview of the solubility of **ammonium valerate** in organic solvents, detailed experimental protocols for its determination, and logical workflows to aid researchers in their studies.

Table 1: Physicochemical Properties of **Ammonium Valerate**

Property	Value	Reference(s)
Chemical Formula	C <sub>5</sub> H <sub>13</sub> NO <sub>2</sub>	[5]
Molar Mass	119.16 g/mol	[5]
Appearance	White, hygroscopic crystals	[6][7]
Melting Point	108 °C	[6][7]
CAS Number	42739-38-8	[6]

## Solubility Profile of Ammonium Valerate

The solubility of a compound is a critical physical property that influences its behavior in various chemical and biological systems. **Ammonium valerate**'s solubility is dictated by its ionic nature and the properties of the solvent.

### Qualitative Solubility

Literature indicates that **ammonium valerate** exhibits good solubility in polar protic solvents. It is described as "very soluble" in ethanol and "soluble" in ethyl ether.[2][7] Its hygroscopic nature also suggests high solubility in water.[3][6]

### Quantitative Solubility Data

While qualitative descriptions are available, precise quantitative solubility data for **ammonium valerate** across a wide range of organic solvents is not extensively reported in publicly available literature. To facilitate research and development, the following tables are provided as templates for researchers to record experimentally determined solubility data.

Table 2: Solubility of **Ammonium Valerate** in Alcohols at 25 °C

Solvent	Solubility ( g/100 g solvent)	Molar Solubility (mol/L)	Mole Fraction
Methanol			
Ethanol			
1-Propanol			
2-Propanol (Isopropanol)			
1-Butanol			

Table 3: Solubility of **Ammonium Valerate** in Ethers and Esters at 25 °C

Solvent	Solubility ( g/100 g solvent)	Molar Solubility (mol/L)	Mole Fraction
Diethyl Ether			
Tetrahydrofuran (THF)			
Ethyl Acetate			

Table 4: Solubility of **Ammonium Valerate** in Ketones and Aromatic Hydrocarbons at 25 °C

Solvent	Solubility ( g/100 g solvent)	Molar Solubility (mol/L)	Mole Fraction
Acetone			
Methyl Ethyl Ketone (MEK)			
Toluene			
Benzene			

## Experimental Protocols for Solubility Determination

Accurate determination of solubility requires robust experimental methods. The following protocols describe two common and reliable methods for quantifying the solubility of **ammonium valerate** in organic solvents: the gravimetric method and a UV-Vis spectrophotometric method.

## Synthesis of Ammonium Valerate

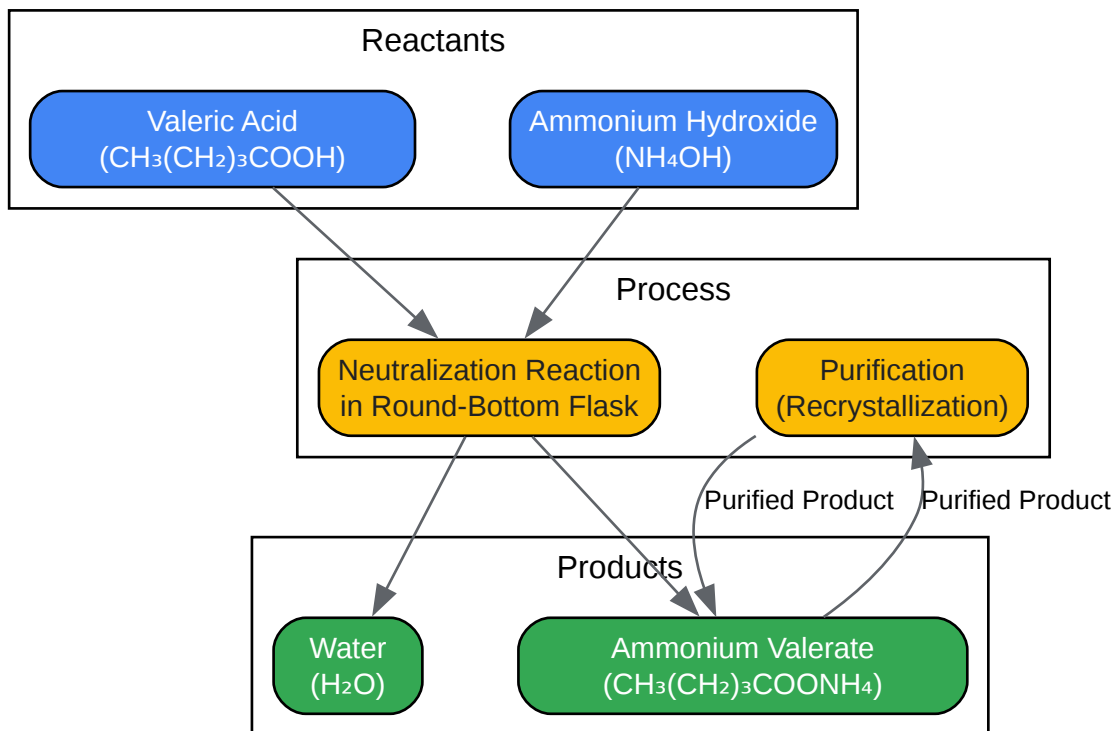
For solubility studies, a pure sample of **ammonium valerate** is required. It can be synthesized by the reaction of valeric acid with ammonium hydroxide.<sup>[1]</sup>

This is an acid-base neutralization reaction where valeric acid reacts with ammonium hydroxide to form **ammonium valerate** and water.

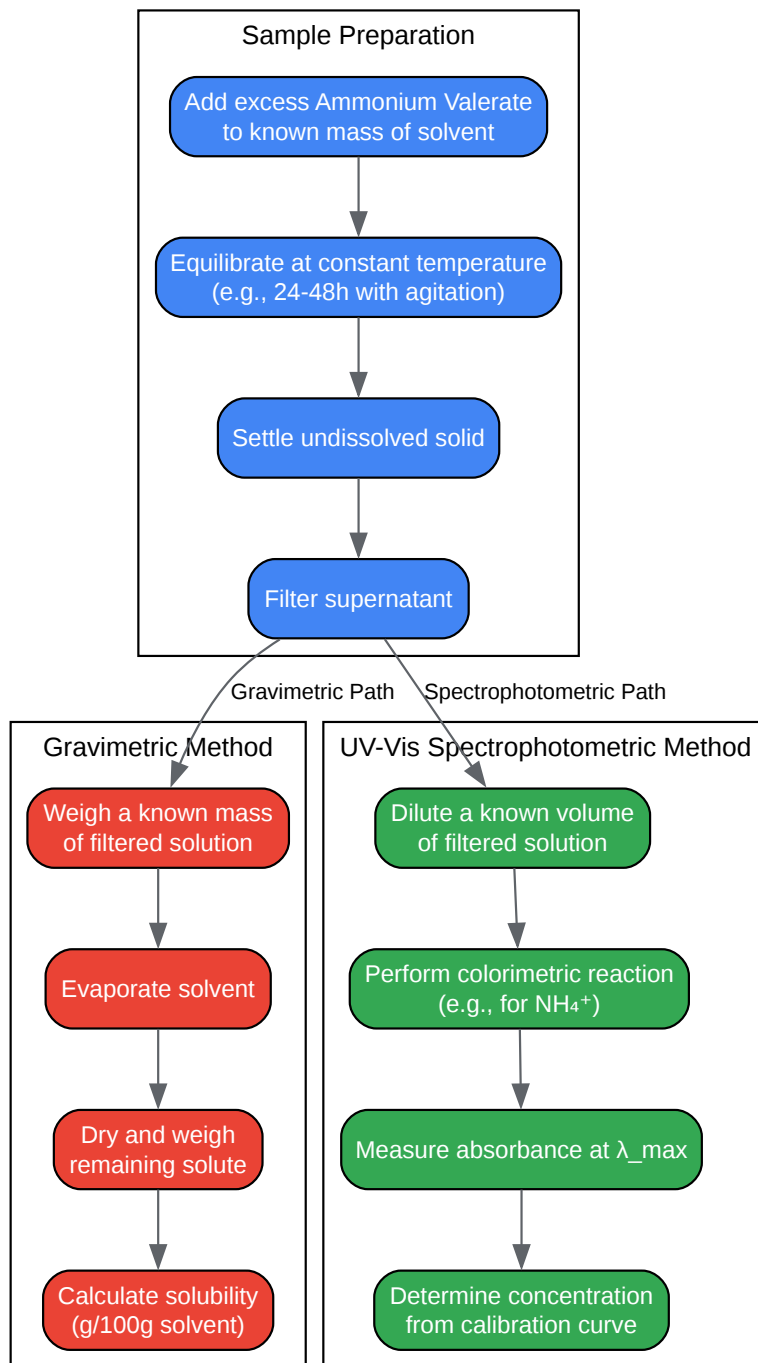
- Round-bottom flask with a stirrer
- Dropping funnel
- Heating mantle
- Rotary evaporator
- Valeric acid ( $\text{CH}_3(\text{CH}_2)_3\text{COOH}$ )
- Ammonium hydroxide ( $\text{NH}_4\text{OH}$ , aqueous solution)
- Anhydrous diethyl ether (for precipitation/washing)
- In a round-bottom flask, place a known amount of valeric acid.
- Cool the flask in an ice bath.
- Slowly add a stoichiometric equivalent of ammonium hydroxide from a dropping funnel with continuous stirring.
- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 1-2 hours.
- Remove the water by vacuum distillation using a rotary evaporator.

- The resulting crude **ammonium valerate** can be purified by recrystallization from a suitable solvent system, such as by precipitating from an ethanol solution with the addition of diethyl ether.
- Dry the purified crystals under vacuum.

## Synthesis of Ammonium Valerate



## Workflow for Solubility Determination



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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)